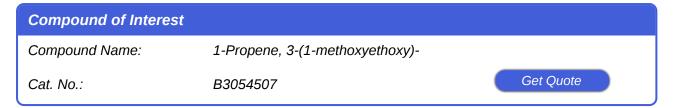


Essential Safety and Operational Guide for Handling 1-Propene, 3-(1-methoxyethoxy)-

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **1-Propene**, **3-(1-methoxyethoxy)-** (CAS Number: 60812-41-1). The following procedures and recommendations are designed to ensure the safe handling, use, and disposal of this chemical in a laboratory setting.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Propene**, **3-(1-methoxyethoxy)-** is provided in the table below.[1]





Property	Value
IUPAC Name	1-Propene, 3-(1-methoxyethoxy)-
CAS Number	60812-41-1
Molecular Formula	C ₆ H ₁₂ O ₂
Molar Mass	116.16 g/mol
Appearance	Colorless liquid
Boiling Point	129.5–138°C
Density (20°C)	0.887–0.996 g/cm ³
Solubility	Miscible with organic solvents (e.g., alcohols, ethers)

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **1-Propene**, **3-(1-methoxyethoxy)-** is not readily available, data from the closely related and structurally similar compound 3-[2-(2-Methoxyethoxy)ethoxy]-**1**-propene suggests that this chemical should be handled with caution. The analogous compound is classified as harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[2] Therefore, the following PPE is mandatory when handling **1-Propene**, **3-(1-methoxyethoxy)-**:



PPE Category	Recommended Equipment
Eye and Face Protection	Chemical safety goggles and a face shield.
Hand Protection	Chemical-resistant gloves. Nitrile gloves have poor resistance to ethers.[3][4] Butyl rubber or Viton™ gloves are recommended for better protection.[5] Always inspect gloves for degradation before use.
Skin and Body Protection	A flame-retardant lab coat and chemically resistant apron.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If vapors or aerosols are likely to be generated, a NIOSH-approved respirator with an organic vapor cartridge is required.

Safe Handling and Storage

- Engineering Controls: Always handle **1-Propene**, **3-(1-methoxyethoxy)-** in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames. Ethers are prone to forming explosive peroxides upon exposure to air and light.[6] Therefore, containers should be dated upon receipt and opening.
- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

Experimental Protocol: Representative Synthesis of a Vinyl Ether

The following is a representative procedure for the synthesis of a vinyl ether, which can be adapted for **1-Propene**, **3-(1-methoxyethoxy)-**. This protocol is based on the iridium-catalyzed vinylation of an alcohol.[7]

Materials:



- 3-chloropropene (allyl chloride)
- Methoxyethanol
- Potassium carbonate (K₂CO₃)
- Anhydrous tetrahydrofuran (THF)
- Iridium catalyst (e.g., [Ir(cod)Cl]₂)
- Sodium carbonate (Na₂CO₃)
- · Vinyl acetate

Procedure:

- Set up a flame-dried, two-necked round-bottomed flask equipped with a magnetic stir bar, a reflux condenser under an argon atmosphere, and a rubber septum.
- To the flask, add the iridium catalyst and sodium carbonate.
- Evacuate the flask and backfill with argon.
- Add the alcohol (methoxyethanol) and vinyl acetate via syringe.
- Heat the reaction mixture to the desired temperature (e.g., 60-80°C) and stir for the required reaction time.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or GC).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by the slow addition of water.
- Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Dry the combined organic layers over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure.



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• Purify the crude product by column chromatography or distillation.

Safe Handling and Disposal Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **1-Propene**, **3-(1-methoxyethoxy)-**.

Safe handling and disposal workflow for **1-Propene**, **3-(1-methoxyethoxy)-**.

Disposal Plan

Due to its flammable and potentially peroxide-forming nature, **1-Propene**, **3-(1-methoxyethoxy)-** and its waste must be disposed of as hazardous waste.[8]

- Waste Collection: Collect all waste containing this chemical in a designated, properly labeled, and sealed container. The container should be made of a material compatible with ethers.
- Labeling: Clearly label the waste container with "Hazardous Waste Ether" and list the contents.
- Professional Disposal: Do not dispose of this chemical down the drain or in regular trash.[8]
 Arrange for pick-up and disposal by a licensed professional hazardous waste disposal service.[9]
- Spill Cleanup: In case of a spill, evacuate the area and ventilate. Use absorbent materials to contain the spill. The contaminated absorbent material must also be disposed of as hazardous waste.[9]

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